

6-Chloro-5-nitro-1H-indole-2,3-dione MSDS

safety data

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Compound of Interest

Compound Name: 6-Chloro-5-nitroisatin

Cat. No.: B8794836

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Technical Whitepaper: Operational Safety and Synthetic Utility of 6-Chloro-5-nitro-1H-indole-2,3-dione

Part 1: Executive Summary & Chemical Profile

6-Chloro-5-nitro-1H-indole-2,3-dione (commonly referred to as **6-Chloro-5-nitroisatin**) is a privileged scaffold in medicinal chemistry.^[1] It serves as a critical intermediate in the synthesis of spiro-oxindoles, Schiff bases, and peptide mimetics targeting kinases (e.g., CDK2) and viral proteases.^[1]

This guide synthesizes safety data, handling protocols, and reactivity profiles to support researchers in the safe utilization of this compound. Unlike standard isatin, the presence of the electron-withdrawing nitro group at C5 and the lipophilic chloro group at C6 significantly alters its electrophilicity and biological permeability.^[1]

Physicochemical Properties Table

Property	Value / Description	Note
Molecular Formula	C ₈ H ₃ ClN ₂ O ₄	
Molecular Weight	226.57 g/mol	
Appearance	Yellow to Orange Crystalline Powder	Characteristic of nitro-isatins
Solubility	DMSO, DMF, hot Ethanol	Poor solubility in water/ether
Melting Point	Predicted: >240°C (Decomposition)	Experimental verification via DSC recommended before scaling. [1]
Acidity (pKa)	~9.5 (N-H proton)	More acidic than isatin due to 5-NO ₂

Part 2: Hazard Identification & Toxicology (GHS Standards)

Note: While a dedicated regulatory SDS is rare for this specific isomer, the following classification is derived from the structure-activity relationship (SAR) of the 5-nitroisatin class and 6-chloro analogs.

GHS Classification

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [1]	H302
Skin Irritation	2	Causes skin irritation. [2]	H315
Eye Irritation	2A	Causes serious eye irritation.	H319
STOT - SE	3	May cause respiratory irritation.[1][2]	H335
Germ Cell Mutagenicity	2	Suspected of causing genetic defects.	H341

Toxicological Insights (Mechanism of Action)[1][2]

- Respiratory Sensitization: The micro-crystalline nature of nitro-isatins generates fine dust.[1] Inhalation can trigger acute inflammation of the bronchial mucosa.[1]
- Mutagenic Potential: The nitro group ($-\text{NO}_2$) is a structural alert for genotoxicity.[1] Metabolic reduction of the nitro group can generate hydroxylamines, which may interact with DNA. Strict containment is required.[1]
- Reactivity Risks: The C3 carbonyl is highly electrophilic.[1] Upon contact with mucosal membranes (nucleophiles), it can form covalent Schiff base adducts with proteins, leading to contact dermatitis or tissue damage.

Part 3: Strategic Handling & Storage Protocols Engineering Controls & PPE

Standard "lab safety" is insufficient.[1] The potential mutagenicity requires an elevated biosafety approach.[1]

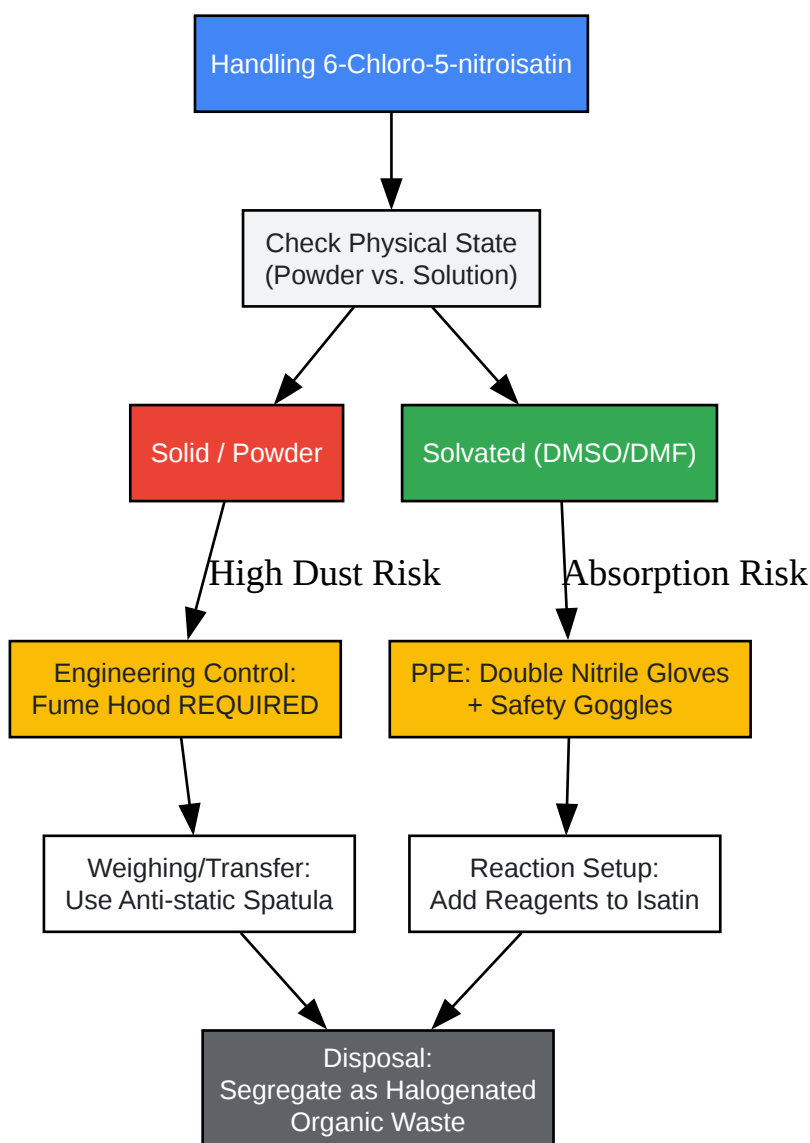
- Respiratory: N95 minimum; P100/HEPA respirator recommended if handling open powder outside a fume hood (not advised).[1]

- Dermal: Double-gloving is mandatory.^[1]
 - Inner Layer: Latex or Nitrile (inspection white).^[1]
 - Outer Layer: Thick Nitrile (>0.11 mm) or Neoprene.^[1] Nitro-aromatics can permeate thin latex.^[1]
- Containment: All weighing must occur within a certified chemical fume hood or a powder containment balance enclosure.^[1]

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Hygroscopic.^[1] Store under inert gas (Argon/Nitrogen) to prevent hydrolysis of the amide bond.
- Incompatibilities: Strong bases (induces ring opening to isatinates), strong reducing agents (reduces $-\text{NO}_2$ to $-\text{NH}_2$), and oxidative stressors.

Safety Decision Matrix (Workflow)



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Figure 1: Operational workflow for minimizing exposure risks during handling.

Part 4: Synthetic Utility & Reactivity Profile

The **6-chloro-5-nitroisatin** scaffold is chemically distinct due to the "Push-Pull" electronic effects.^[1]

- **C3-Carbonyl Electrophilicity:** The 5-nitro group withdraws electron density from the aromatic ring, making the C3 carbonyl significantly more reactive toward nucleophiles (amines, hydrazines) than unsubstituted isatin.^[1] This is ideal for Schiff base formation.

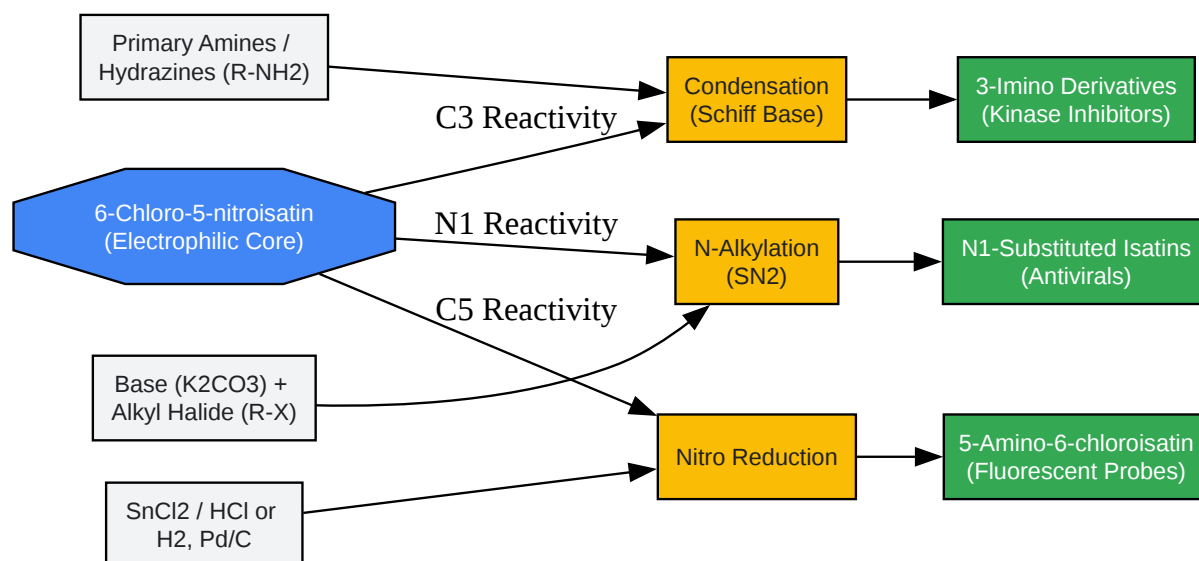
- N1-Acidity: The electron-withdrawing nature of the core renders the N-H proton more acidic (pKa ~9.5), facilitating N-alkylation under mild basic conditions (e.g., K₂CO₃/DMF).^[1]
- C6-Chlorine Stability: The chlorine atom is generally stable but can undergo Suzuki-Miyaura coupling under specific palladium-catalyzed conditions, allowing for bi-aryl expansion.^[1]

Standard Protocol: Schiff Base Synthesis (Imine Formation)

Target: Synthesis of thiosemicarbazones (Antiviral motif)^[1]

- Solvent System: Dissolve 1.0 eq of **6-Chloro-5-nitroisatin** in hot Ethanol (or Methanol/Acetic Acid 9:1).
- Reagent Addition: Add 1.0–1.1 eq of the thiosemicarbazide/amine.
- Catalysis: Add catalytic Glacial Acetic Acid (2–3 drops).
- Reflux: Heat to reflux for 3–6 hours. Monitor via TLC (Mobile phase: CHCl₃:MeOH 95:5).^[1]
- Workup: Cool to RT. The product usually precipitates as a bright yellow/orange solid.^[1] Filter and wash with cold ethanol.^[1]

Reactivity Pathway Diagram



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Figure 2: Synthetic divergence map highlighting the three primary vectors of modification.[1]

Part 5: Emergency Response & Waste Management

First Aid Measures

- Eye Contact: Immediately flush with saline/water for 15 minutes.[1] The nitro group increases corneal damage risk.[1] Seek ophthalmologist evaluation.
- Skin Contact: Wash with soap and water.[1][2] Do not use ethanol (increases skin absorption).[1]
- Inhalation: Move to fresh air. If wheezing occurs, administer oxygen.

Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Don N95 respirator and double gloves.[1]
- Method: Do not dry sweep (dust explosion risk).[1] Wet the powder with an inert solvent (e.g., heptane) or use a HEPA vacuum.

- Decontamination: Wipe surface with 10% NaOH (destroys the isatin ring) followed by water. [1]

Disposal

- Code: Halogenated Organic Waste.
- Protocol: Dissolve in a combustible solvent and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NO_x and HCl gases).

References

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